

2-Propynal CAS number 624-67-9

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Propynal

Cat. No.: B127286

[Get Quote](#)

An In-depth Technical Guide to **2-Propynal** (CAS 624-67-9)

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Propynal, also known as propiolaldehyde or propargylaldehyde, is the simplest organic compound containing both an alkyne and an aldehyde functional group.^[1] Its unique bifunctional nature makes it a highly reactive and versatile building block in organic synthesis. With the chemical formula C_3H_2O and a molecular weight of approximately 54.05 g/mol, this colorless liquid is a valuable intermediate in the production of pharmaceuticals and agrochemicals, and a tool for studying reaction mechanisms involving alkynes and aldehydes.^[1]

This document provides a comprehensive technical overview of **2-Propynal**, including its chemical and physical properties, detailed experimental protocols for its synthesis, a summary of its chemical reactivity, its applications, and critical safety information.

Chemical and Physical Properties

2-Propynal is a volatile and reactive compound.^[2] Its key properties are summarized in the tables below. Due to its tendency to undergo exothermic polymerization, it can be explosive under certain conditions and is often stabilized with hydroquinone.^{[1][3]}

Table 1: General and Physical Properties of **2-Propynal**

Property	Value	Source
CAS Number	624-67-9	[4] [5] [6]
Molecular Formula	C ₃ H ₂ O	[1] [3] [6]
Molecular Weight	54.05 g/mol	[1] [6]
Appearance	Colorless to Orange Liquid/Oil	[1] [2] [3]
Density	0.913 g/cm ³	[5]
Boiling Point	54-60°C at 760 mmHg	[5] [7]
Melting Point	-121 to -122 °C	[5]
Flash Point	4.8°C	[5]
Vapor Pressure	196 mmHg at 25°C	[5]
Refractive Index (n _D ²⁵)	~1.4050	[7]
Solubility	Soluble in organic solvents like Chloroform, Ethyl Acetate, Methanol (Slightly)	[2] [3]

Table 2: Calculated Chemical Properties and Descriptors

Property	Value	Source
XLogP3	0.2	[5]
Hydrogen Bond Donor Count	0	[5]
Hydrogen Bond Acceptor Count	1	[5]
Rotatable Bond Count	0	[5]
Exact Mass	54.010564683	[5]
Heavy Atom Count	4	[5]
Complexity	54.9	[5]
LogP	-0.18150	[5]
Enthalpy of Formation ($\Delta_f H^\circ_{\text{gas}}$)	101.07 kJ/mol	[4]
Standard Gibbs Free Energy of Formation ($\Delta_f G^\circ$)	97.93 kJ/mol	[4]

Synthesis of 2-Propynal

The most common and straightforward method for synthesizing **2-Propynal** is the oxidation of propargyl alcohol (2-propyn-1-ol).^{[2][8]} Various oxidizing agents can be employed, with chromium-based reagents being well-documented.

Experimental Protocol 1: Oxidation with Chromium Trioxide in Sulfuric Acid

This procedure is adapted from a well-established method described in Organic Syntheses.^[7]

Materials and Equipment:

- 3-L three-necked round-bottomed flask
- Mechanical stirrer

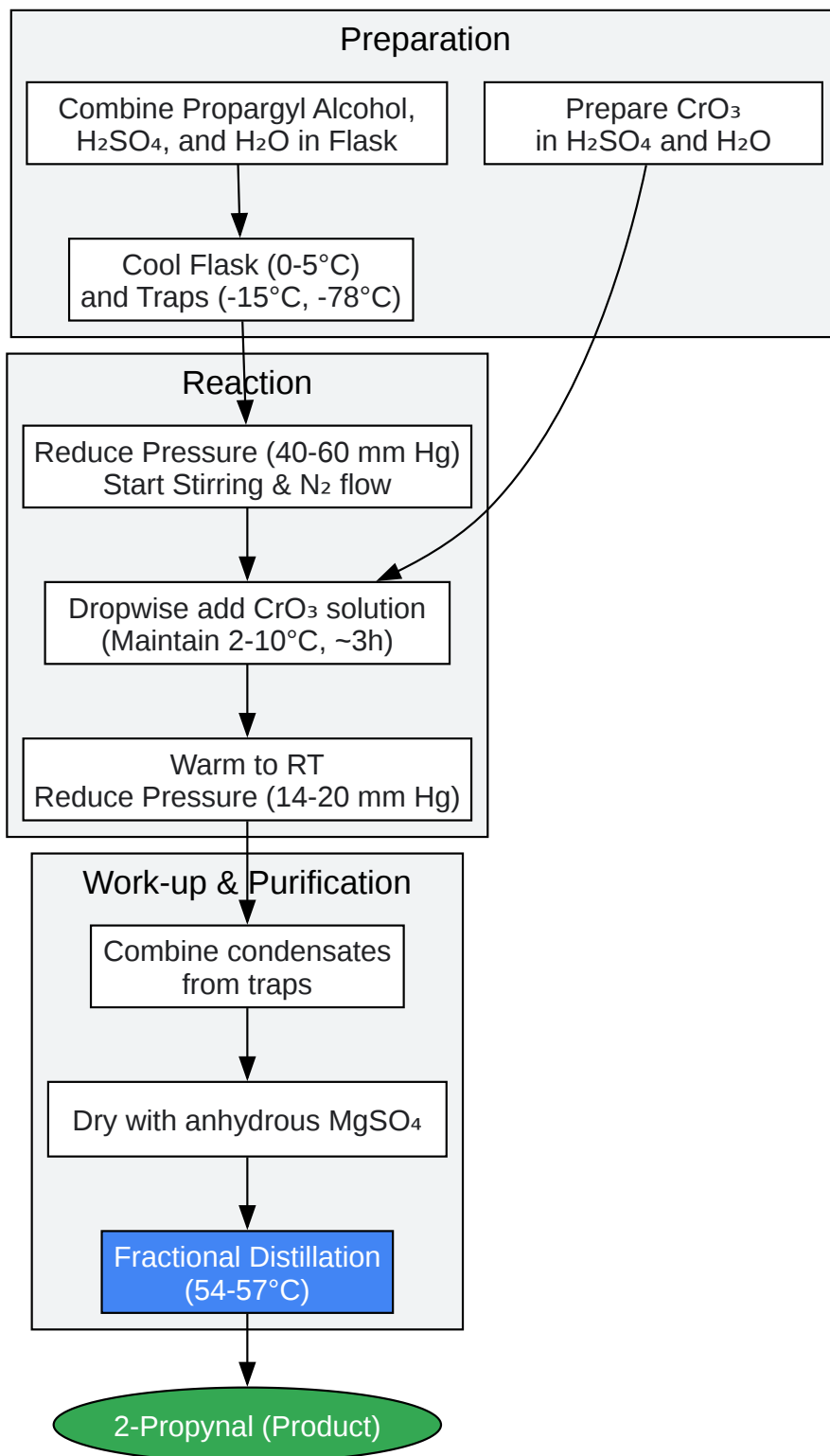
- Thermometer
- Graduated dropping funnel
- Nitrogen inlet (capillary tube)
- Vacuum exit tube connected to a manometer and three cold traps in series
- Propargyl alcohol (2.0 moles, 112.1 g)
- Sulfuric acid (270 ml total)
- Chromium trioxide (2.1 moles, 210 g)
- Water (600 ml total)
- Anhydrous magnesium sulfate
- Ice-salt bath and Dry Ice/acetone for traps
- Distillation apparatus with a 16-in. packed column (platinum gauze)

Procedure:

- Setup: Equip the 3-L flask with the stirrer, thermometer, dropping funnel, and nitrogen inlet. Connect the outlet to the series of traps.
- Initial Charge: In the flask, combine 360 ml of 33% (by volume) propargyl alcohol with a cooled solution of 135 ml of sulfuric acid in 200 ml of water.
- Cooling: Cool the flask in an ice-salt mixture. Cool the first trap to -15°C and the subsequent two traps to -78°C using Dry Ice/acetone.^[7]
- Reaction Conditions: Reduce the system pressure to 40–60 mm Hg and begin vigorous stirring while bubbling nitrogen through the mixture.
- Oxidant Preparation: Prepare the oxidizing solution by dissolving 210 g of chromium trioxide in 400 ml of water and 135 ml of sulfuric acid.

- Addition: Add the chromium trioxide solution dropwise over approximately 3 hours, maintaining the internal reaction temperature between 2–10°C.^[7]
- Reaction Completion & Isolation: After the addition is complete, remove the ice bath and allow the flask to warm to room temperature. Gradually decrease the pressure to 14–20 mm Hg to distill the remaining aldehyde into the cold traps.
- Work-up and Purification: Combine the condensates from all three traps and dry the collected liquid over anhydrous magnesium sulfate.
- Final Distillation: Purify the dried product by distillation through the packed column. Collect the fraction boiling at 54–57°C. The expected yield is 35–41%.^[7]

Workflow for 2-Propynal Synthesis

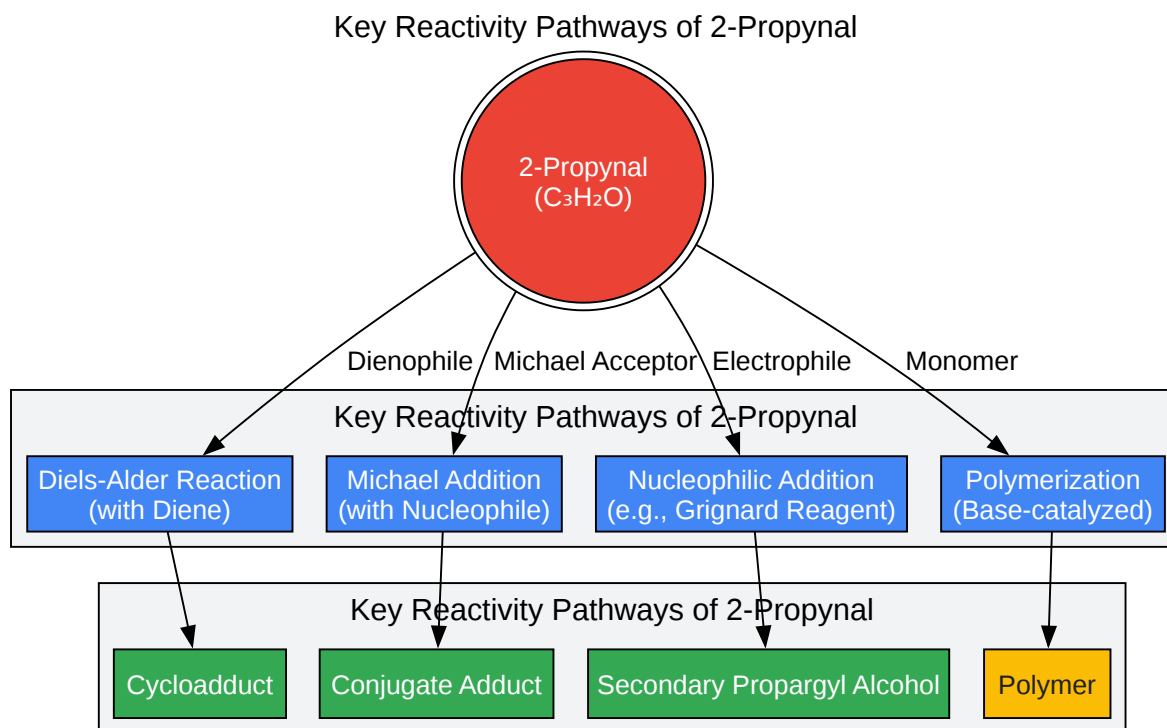
[Click to download full resolution via product page](#)Caption: Workflow for the synthesis of **2-Propynal**.

Chemical Reactivity

The dual functionality of **2-Propynal** makes it a versatile reagent that exhibits reactivity characteristic of both aldehydes and terminal alkynes. It is a good Michael acceptor and a dienophile.^[1]

Key Reactions:

- **Diels-Alder Reactions:** It acts as a dienophile, participating in [4+2] cycloaddition reactions.^[1]
- **Michael Addition:** The electrophilic nature of the carbon-carbon triple bond allows it to act as a Michael acceptor in conjugate addition reactions.^[1]
- **Nucleophilic Addition to Carbonyl:** The aldehyde group readily undergoes nucleophilic attack. For instance, Grignard reagents add to the carbonyl carbon to form secondary alcohols after hydrolysis.^[1]
- **Polymerization:** **2-Propynal** is known for its tendency to undergo vigorous, exothermic polymerization, particularly in the presence of bases like pyridine, which contributes to its explosive nature.^{[1][7]}
- **Propargylation Reactions:** While not a direct reaction of **2-Propynal**, it is structurally related to propargyl derivatives used in propargylation reactions to form homopropargylic alcohols, which are crucial intermediates in natural product synthesis.^{[9][10][11]}



[Click to download full resolution via product page](#)

Caption: Key chemical reactions involving **2-Propynal**.

Applications in Research and Drug Development

The high reactivity and simple structure of **2-Propynal** make it a valuable compound in several scientific areas.

- **Chemical Intermediate:** It is a fundamental building block in organic synthesis for creating more complex molecules, including various pharmaceuticals and agrochemicals.[1][3]
- **Enzyme Inhibition:** **2-Propynal** is known to be an irreversible inhibitor of aldehyde dehydrogenases.[2][8] This property is of interest in studying metabolic pathways and

designing enzyme-targeted drugs.

- **Metabolite Research:** It has been investigated as a potential metabolite of pargyline, a monoamine oxidase inhibitor that has been used as an antihypertensive agent.^{[2][6][8]} Understanding the formation and effects of such reactive metabolites is crucial in drug safety and toxicology studies.
- **Material Science:** Its ability to polymerize suggests potential applications in the production of specialized polymers and copolymers.^[1]

Safety and Handling

Caution! **2-Propynal** is a hazardous chemical and must be handled with extreme care in a well-ventilated fume hood.

- **Toxicity and Irritation:** It is a lachrymator (induces tearing) and can cause hepatocyte toxicity in rats.^{[2][7][8]}
- **Explosive Polymerization:** The compound can polymerize or decompose with explosive force, especially in the presence of alkalies (e.g., pyridine) or when heated.^[7] It is recommended to handle it in dilute solutions (e.g., $\leq 10\%$ in toluene) using non-glass containers to mitigate this risk.^{[2][8]}
- **Storage:** **2-Propynal** should be stored in glass-stoppered bottles in a cold, dark place, such as a freezer or Dry Ice chest, to prevent degradation and polymerization.^[7] It is often supplied stabilized with an inhibitor like hydroquinone.^[3]
- **Personal Protective Equipment (PPE):** Appropriate PPE, including safety goggles, face shields, and chemical-resistant gloves, must be worn at all times.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy 2-Propynal | 624-67-9 [smolecule.com]
- 2. 624-67-9 | CAS DataBase [m.chemicalbook.com]
- 3. CAS 624-67-9: Propynal | CymitQuimica [cymitquimica.com]
- 4. 2-Propynal (CAS 624-67-9) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 5. 2-Propynal | lookchem [lookchem.com]
- 6. scbt.com [scbt.com]
- 7. Organic Syntheses Procedure [orgsyn.org]
- 8. PROPYNAL | 624-67-9 [chemicalbook.com]
- 9. mdpi.com [mdpi.com]
- 10. pubs.acs.org [pubs.acs.org]
- 11. Recent Advances in the Synthesis of Propargyl Derivatives, and Their Application as Synthetic Intermediates and Building Blocks - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [2-Propynal CAS number 624-67-9]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b127286#2-propynal-cas-number-624-67-9]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com